

Application Note: In Vivo Formulation of 1-(2-Phenoxyethyl)piperazine Dimethanesulfonate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(2-Phenoxyethyl)piperazine
dimethanesulfonate

CAS No.: 1609399-72-5

Cat. No.: B1432110

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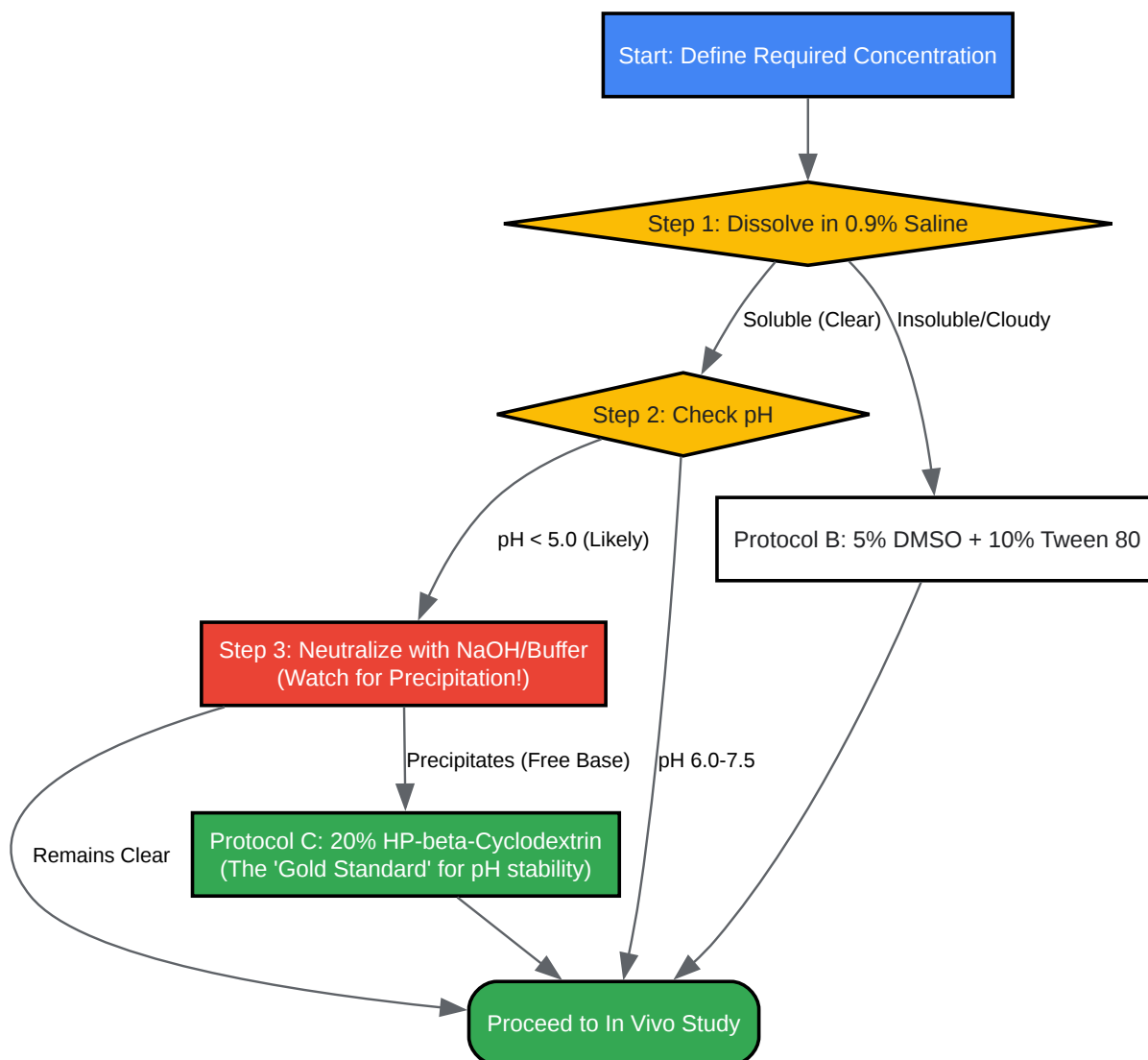
Physicochemical Profile & Dosing Logic

Before formulation, you must account for the stoichiometry of the salt to ensure accurate dosing of the active moiety.

Property	Value / Description	Implication for Formulation
MW (Free Base)	~206.29 g/mol	The biologically active component. [1]
MW (Salt)	~398.49 g/mol	Correction Factor: 1. [1] 93. (You must weigh 1.93 mg of salt to deliver 1 mg of active drug). [1]
Solubility	High (Aqueous)	The dimesylate salt is highly polar and likely soluble in water >50 mg/mL. [1]
Solution pH	Acidic (pH 3.0–4.5)	CRITICAL: Dissolving this salt in water generates methanesulfonic acid equivalents. [1] Unbuffered injection will cause pain, tissue necrosis, or hemolysis. [1]
pKa (Piperazine)	~5.3 (N4) and ~9.7 (N1)	At physiological pH (7.4), the molecule exists in equilibrium. [1] Neutralization may precipitate the free base. [1]

Critical Decision Framework (Vehicle Selection)

Do not blindly choose a vehicle. Use this logic flow to select the least toxic vehicle that maintains solubility at physiological pH.[\[1\]](#)



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Figure 1: Decision tree for vehicle selection. The primary challenge with dimesylate salts is preventing precipitation of the free base during pH neutralization.

Detailed Formulation Protocols

Protocol A: Standard Saline (For Low Doses < 5 mg/kg)

Best for: IV/IP administration where concentration is low (< 2 mg/mL).^[1]

- Weigh: Calculate salt weight using the 1.93 correction factor.
- Dissolve: Add the salt to 90% of the final volume of 0.9% Sterile Saline. Vortex until clear.
- pH Check: Measure pH. It will likely be acidic.[\[1\]](#)
- Neutralize: Carefully add 1N NaOH dropwise while vortexing. Target pH 6.0–7.0.[\[1\]](#)
 - Warning: If the solution turns cloudy (white precipitate), the free base is crashing out. Stop and switch to Protocol C.
- Finalize: Bring to final volume with saline. Filter sterilize (0.22 μ m).

Protocol B: Co-Solvent System (For Moderate Doses)

Best for: IP/SC administration where solubility is borderline.[\[1\]](#)

Vehicle Composition: 5% DMSO / 5% Tween 80 / 90% Saline.[\[1\]](#)

- Dissolve: Dissolve the salt completely in 100% DMSO (Volume = 5% of total).
- Surfactant: Add Tween 80 (Volume = 5% of total). Vortex vigorously.
- Dilute: Slowly add warm (37°C) Saline (Volume = 90% of total) while vortexing.
- pH Adjustment: Check pH and adjust to ~7.0 if necessary. The Tween 80 helps prevent precipitation during this step.[\[1\]](#)

Protocol C: Cyclodextrin Complexation (High Dose / Gold Standard)

Best for: High doses (>10 mg/kg), IV Bolus, or if pH adjustment causes precipitation.[\[1\]](#) This is the safest method for reducing injection site irritation.

Vehicle: 20% (w/v) 2-Hydroxypropyl- β -cyclodextrin (HP- β -CD) in Water/Saline.[\[1\]](#)

- Prepare Vehicle: Dissolve 20g of HP- β -CD in 100mL of sterile water.
- Add Compound: Add the weighed salt to the cyclodextrin solution.

- **Sonicate:** Sonicate at 40°C for 20 minutes. The cyclodextrin "cages" the hydrophobic phenoxyethyl tail, while the salt interacts with water.
- **pH Adjustment:** Adjust pH to 7.4 with 1N NaOH.
 - **Mechanism:**[\[1\]](#) The cyclodextrin prevents the free base from aggregating, allowing you to reach physiological pH without precipitation.
- **Osmolarity Check:** This vehicle is approximately isotonic/slightly hypertonic but safe for IP/IV.
[\[1\]](#)

Quality Control & Validation

Before injecting animals, you must validate the formulation to prevent "Effect-Masking" toxicity (where vehicle toxicity mimics or hides drug effects).[\[1\]](#)

QC Parameter	Acceptance Criteria	Method
Visual Appearance	Clear, colorless, no particulates.	Visual inspection against black/white background. [1]
pH	6.0 – 7.5	Micro-pH probe. [1] Never inject pH < 4.5 IV/IP.
Stability (Bench)	No precipitation after 4 hours at RT.	Leave on bench; re-check clarity.
Dilution Integrity	No precipitation upon 1:10 dilution in serum. [1]	In vitro test: Mix 10µL formulation with 90µL FBS.

In Vivo Administration Guidelines

- **Intravenous (IV):** Use Protocol C (Cyclodextrin) or A (Saline, strictly pH 7.4).[\[1\]](#) Inject slowly (over 30-60s) to prevent local vein irritation from residual acidity or high local concentration.
[\[1\]](#)
- **Intraperitoneal (IP):** Protocol B or C. Max volume 10 mL/kg.[\[1\]](#)

- Oral Gavage (PO): The dimesylate salt is likely stable in gastric fluid.[1] You can use simple water or 0.5% Methylcellulose.[1] Note that the salt may taste bitter/aversive; ensure gavage bypasses taste buds.[1]

References

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- To cite this document: BenchChem. [Application Note: In Vivo Formulation of 1-(2-Phenoxyethyl)piperazine Dimethanesulfonate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1432110/docs#application-note-in-vivo-formulation-of-1-2-phenoxyethyl-piperazine-dimethanesulfonate\]](https://www.benchchem.com/product/b1432110/docs#application-note-in-vivo-formulation-of-1-2-phenoxyethyl-piperazine-dimethanesulfonate)

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